

A Technical Guide to the Physicochemical Properties of Tetraethylammonium Acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tetraethylammonium acetate*

Cat. No.: *B072576*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tetraethylammonium acetate, a quaternary ammonium salt, is a compound of significant interest in various scientific domains. It serves as a versatile electrolyte, a phase-transfer catalyst, and a reagent in organic synthesis.^[1] Its properties, particularly in its hydrated form, make it a valuable component in electrochemical studies and in the formulation of ionic liquids. ^[1] This guide provides a comprehensive overview of the core physicochemical properties of **Tetraethylammonium acetate**, offering quantitative data, detailed experimental protocols, and a logical workflow for its characterization. This document is intended to be a key resource for professionals in research, drug development, and materials science.

Core Physicochemical Properties

The physicochemical properties of **Tetraethylammonium acetate** are summarized in the table below. It is crucial to distinguish between the anhydrous and tetrahydrate forms, as the presence of water molecules significantly influences properties such as molecular weight and melting point.

Property	Anhydrous Tetraethylammonium Acetate	Tetraethylammonium Acetate Tetrahydrate
Molecular Formula	$C_{10}H_{23}NO_2$ [2]	$C_{10}H_{23}NO_2 \cdot 4H_2O$ [1]
Molecular Weight	189.30 g/mol [2]	261.36 g/mol [1]
Appearance	White crystalline solid [3]	White to pale yellow crystalline powder [1]
Melting Point	Not available (likely decomposes)	42-46 °C [4]
Boiling Point	Not available (likely decomposes)	Not applicable
Solubility	Data not readily available	Soluble in water (100 mg/mL)
pKa	Not applicable (salt of a strong base and weak acid)	Not applicable
CAS Number	1185-59-7 [2]	67533-12-4 [1]

Experimental Protocols

Detailed experimental protocols for the characterization of **Tetraethylammonium acetate** are provided below. These methodologies are based on standard analytical techniques for quaternary ammonium salts and ionic liquids.

Synthesis of Tetraethylammonium Acetate

A common method for the synthesis of tetraethylammonium salts is through the reaction of a trialkylamine with an alkyl halide, followed by an anion exchange.[\[5\]](#)

- Materials: Triethylamine, Ethyl acetate, a suitable solvent (e.g., acetonitrile), and an anion exchange resin (acetate form).
- Procedure:

- React triethylamine with an excess of ethyl iodide in acetonitrile to form tetraethylammonium iodide. The reaction is typically carried out at room temperature with stirring for several hours.
- Monitor the reaction progress using a suitable technique, such as thin-layer chromatography (TLC).
- Once the reaction is complete, remove the solvent under reduced pressure to obtain the crude tetraethylammonium iodide.
- Dissolve the crude product in water and pass it through an anion exchange column charged with acetate ions.
- Collect the eluent containing **Tetraethylammonium acetate**.
- Remove the water by lyophilization or evaporation under reduced pressure to obtain the final product. The hydration state can be controlled by the drying process.

Melting Point Determination

The melting point is a critical indicator of purity. For hygroscopic substances like **Tetraethylammonium acetate** tetrahydrate, care must be taken to prevent water absorption during the measurement.[6]

- Apparatus: Capillary melting point apparatus.
- Procedure:
 - Ensure the **Tetraethylammonium acetate** sample is finely powdered.
 - Quickly pack the dry sample into a capillary tube to a height of 2-3 mm. For the hygroscopic tetrahydrate, it is advisable to seal the open end of the capillary tube.[6]
 - Place the capillary tube in the heating block of the melting point apparatus.
 - Heat the sample at a controlled rate. A slower heating rate (e.g., 1-2 °C per minute) near the expected melting point will yield a more accurate reading.

- Record the temperature at which the first droplet of liquid appears and the temperature at which the entire sample becomes liquid. This range represents the melting point.

Solubility Determination

The solubility of **Tetraethylammonium acetate** can be determined in various solvents to understand its behavior in different media.

- Apparatus: Analytical balance, volumetric flasks, temperature-controlled shaker or bath.
- Procedure (for a given solvent):
 - Prepare a series of saturated solutions by adding an excess amount of **Tetraethylammonium acetate** to a known volume of the solvent in separate flasks.
 - Equilibrate the flasks at a constant temperature using a shaker or bath for a sufficient period (e.g., 24 hours) to ensure saturation.
 - After equilibration, allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant liquid, ensuring no solid particles are transferred.
 - Determine the concentration of **Tetraethylammonium acetate** in the aliquot. This can be done by evaporating the solvent and weighing the residue, or by a suitable analytical technique such as titration or spectroscopy.
 - Express the solubility as the mass of solute per volume or mass of solvent (e.g., g/100 mL or g/100 g).

Thermal Stability Analysis (Thermogravimetric Analysis - TGA)

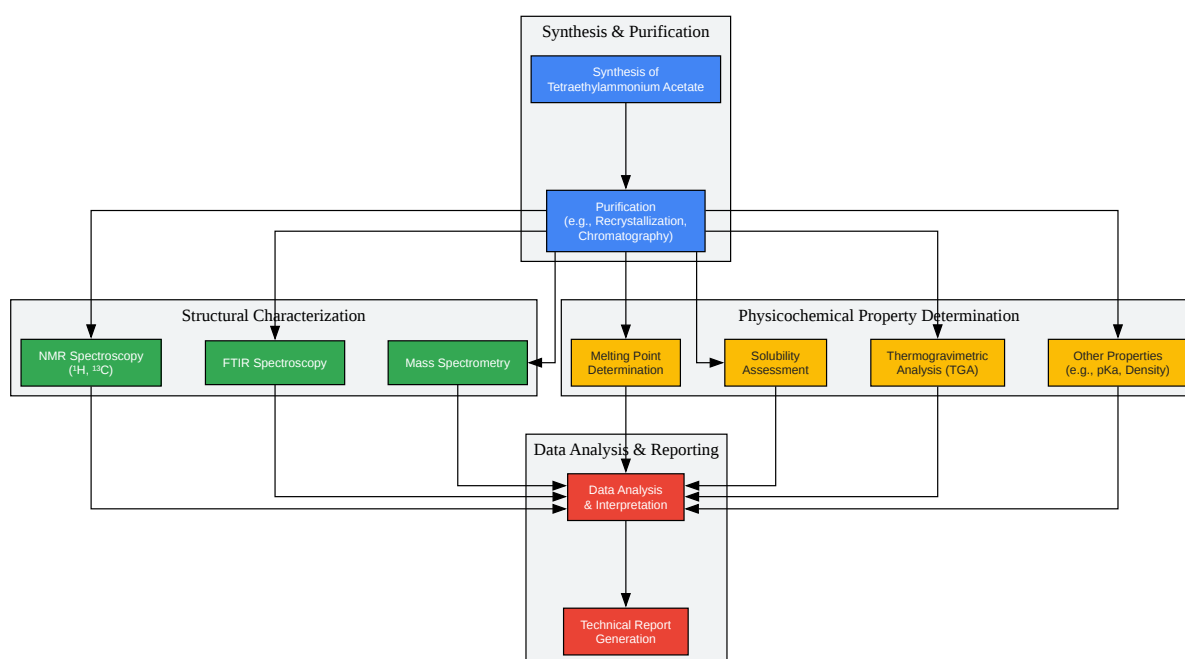
TGA is used to evaluate the thermal stability of a compound by measuring its mass change as a function of temperature.^[7]

- Apparatus: Thermogravimetric Analyzer (TGA).^[8]

- Procedure:
 - Accurately weigh a small amount of the **Tetraethylammonium acetate** sample (typically 5-10 mg) into a TGA pan.[\[9\]](#)
 - Place the pan in the TGA furnace.
 - Heat the sample under a controlled atmosphere (e.g., nitrogen or air) at a constant heating rate (e.g., 10 °C/min).[\[10\]](#)
 - Record the mass of the sample as a function of temperature.
 - The resulting TGA curve will show the temperatures at which mass loss occurs, indicating decomposition or dehydration. The onset temperature of decomposition is a key measure of thermal stability.

Physicochemical Characterization Workflow

The following diagram illustrates a general workflow for the physicochemical characterization of a chemical compound like **Tetraethylammonium acetate**.



[Click to download full resolution via product page](#)

Caption: Workflow for the physicochemical characterization of **Tetraethylammonium acetate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. chemscene.com [chemscene.com]
- 3. Tetraethylammonium acetate | C10H23NO2 | CID 102017 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Tetraethylammonium acetate | 1185-59-7 [chemicalbook.com]
- 5. Tetraethylammonium - Wikipedia [en.wikipedia.org]
- 6. thinksrs.com [thinksrs.com]
- 7. pubs.acs.org [pubs.acs.org]
- 8. scispace.com [scispace.com]
- 9. libjournals.unca.edu [libjournals.unca.edu]
- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of Tetraethylammonium Acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072576#what-are-the-physicochemical-properties-of-tetraethylammonium-acetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com